

Technical Whitepaper: Physicochemical Properties and Analysis of Methyl hept-2-ynoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl hept-2-ynoate*

Cat. No.: B096303

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides an in-depth technical guide on the physicochemical properties of **methyl hept-2-ynoate**, with a primary focus on its density. It includes a compilation of key physical data, detailed experimental protocols for property determination and synthesis, and logical workflows for its characterization. This guide is intended to serve as a comprehensive resource for professionals in research, development, and quality control.

Introduction

Methyl hept-2-ynoate (CAS No: 18937-78-5) is an organic compound classified as both an alkyne and a methyl ester.^[1] Its molecular structure, featuring a terminal alkyne functional group, imparts specific reactivity that makes it a valuable intermediate in organic synthesis.^[1] With the molecular formula C₈H₁₂O₂, this compound is typically a colorless to pale yellow liquid.^{[1][2][3]} It is recognized for its fruity odor and finds applications in the flavor and fragrance industry, as well as serving as a building block for more complex molecules.^{[1][2]} An accurate understanding of its physical properties, particularly density, is critical for its application in stoichiometric calculations, process design, and quality assurance.

Physicochemical Data

The fundamental physical and chemical properties of **methyl hept-2-ynoate** are summarized below. This data is essential for handling, storage, and application in a laboratory or industrial setting.

Table 1: Key Physicochemical Properties of **Methyl hept-2-ynoate**

Property	Value	Reference
Density	0.951 g/cm ³	[2]
CAS Number	18937-78-5	[1][2][4][5]
Molecular Formula	C ₈ H ₁₂ O ₂	[1][2][3][4][5]
Molecular Weight	140.18 g/mol	[2][4][5]
Boiling Point	205.1°C at 760 mmHg	[2]
Flash Point	76.9°C	[2]
Refractive Index	1.44	[2]
Vapor Pressure	0.255 mmHg at 25°C	[2]
IUPAC Name	Methyl hept-2-ynoate	[5]
Synonyms	2-Heptynoic acid, methyl ester; Methyl 2-heptynate	[1][2][3][4]

Experimental Protocols

Detailed and reproducible experimental methods are crucial for verifying the properties of chemical compounds. The following sections describe standard protocols for density determination and a representative synthesis method.

Protocol for Density Determination using a Pycnometer

This protocol outlines the standard procedure for accurately measuring the density of a liquid sample like **methyl hept-2-ynoate**.

Objective: To determine the density of **methyl hept-2-ynoate** at a specified temperature.

Materials:

- **Methyl hept-2-ynoate** sample

- Pycnometer (Gay-Lussac type, 10 mL or 25 mL)
- Analytical balance (readable to ± 0.0001 g)
- Thermostatic water bath
- Deionized water, recently boiled and cooled
- Acetone (for cleaning)
- Lint-free tissue

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer and its stopper with acetone and dry it completely.
- Mass of Empty Pycnometer: Weigh the clean, dry pycnometer with its stopper on the analytical balance. Record this mass as m_1 .
- Calibration with Deionized Water: Fill the pycnometer with deionized water. Insert the stopper, allowing excess water to exit through the capillary.
- Thermal Equilibration: Place the filled pycnometer in the thermostatic water bath set to a standard temperature (e.g., 20°C or 25°C) for 20 minutes to allow the contents to reach thermal equilibrium.
- Mass of Pycnometer with Water: Remove the pycnometer from the bath, carefully wipe the exterior dry with a lint-free tissue, and weigh it. Record this mass as m_2 .
- Sample Measurement: Empty and dry the pycnometer. Fill it with the **methyl hept-2-ynoate** sample, insert the stopper, and repeat steps 4 and 5. Record the mass of the pycnometer filled with the sample as m_3 .
- Calculation:
 - Mass of water: $m_{\text{water}} = m_2 - m_1$

- Mass of sample: $m_{\text{sample}} = m_3 - m_1$
- Volume of pycnometer (V): $V = m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the experimental temperature).
- Density of sample (ρ_{sample}): $\rho_{\text{sample}} = m_{\text{sample}} / V$

Protocol for Synthesis: Fischer Esterification of 2-Heptynoic Acid

This protocol describes a general method for the synthesis of **methyl hept-2-yneoate** from its corresponding carboxylic acid.

Objective: To synthesize **methyl hept-2-yneoate** via acid-catalyzed esterification.

Materials:

- 2-Heptynoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated, catalytic amount)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Organic solvents for extraction (e.g., diethyl ether)
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 2-heptynoic acid in an excess of anhydrous methanol (e.g., 5-10 molar equivalents).

- Catalyst Addition: Cool the mixture in an ice bath and slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the acid moles).
- Reflux: Equip the flask with a reflux condenser and heat the mixture to reflux for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: After cooling to room temperature, remove most of the methanol using a rotary evaporator.
- Extraction: Dilute the residue with diethyl ether and transfer to a separatory funnel. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Drying and Filtration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to yield the crude **methyl hept-2-ynoate**.
- Purification: Purify the crude product by vacuum distillation to obtain pure **methyl hept-2-ynoate**.

Workflow and Data Visualization

Visual diagrams are provided to illustrate key workflows and relationships relevant to the analysis of **methyl hept-2-ynoate**.

Synthesis and Characterization Workflow

The following diagram outlines the logical flow from starting materials to a fully characterized final product.



Figure 1: General Workflow for Synthesis and Characterization

[Click to download full resolution via product page](#)

Figure 1: General Workflow for Synthesis and Characterization.

Relationship of Molecular Structure to Physicochemical Properties

This diagram illustrates how the molecular structure of **methyl hept-2-ynoate** influences its key physical properties.

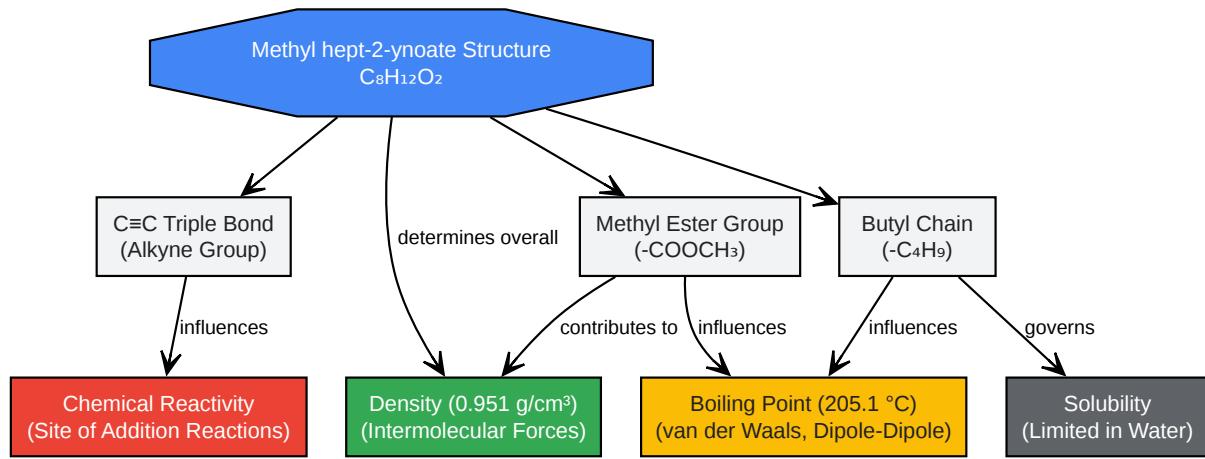


Figure 2: Structure-Property Relationships

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 18937-78-5: Methyl 2-heptynoate | CymitQuimica [cymitquimica.com]
- 2. Cas 18937-78-5,METHYL 2-HEPTYNOATE | lookchem [lookchem.com]
- 3. Methyl-2-heptynoate [webbook.nist.gov]
- 4. METHYL 2-HEPTYNOATE | 18937-78-5 [chemicalbook.com]
- 5. ORGANIC SPECTROSCOPY INTERNATIONAL: Methyl hept-2-ynoate [orgspectroscopyint.blogspot.com]
- To cite this document: BenchChem. [Technical Whitepaper: Physicochemical Properties and Analysis of Methyl hept-2-ynoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b096303#density-of-methyl-hept-2-ynoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com